

9,12-Octadecadienal biological activity compared to analogs

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Compound Focus: 9,12-Octadecadienal

CAS No.: 26537-70-2

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Biological Activities of Related Compounds

The table below summarizes the key biological activities found in the search results for **9,12-Octadecadienal** and its analogs.

Compound Name	Core Structure/Bonds	Reported Biological Activities	Test System (Model)	Key Findings & Potency
9,12-Octadecadienoic acid [1]	C18 with two triple bonds	Neurobehavioral modulator	<i>C. elegans</i>	Biphasic, concentration-dependent effects: 0.1 μM enhanced locomotive/foraging ability; >1 μM attenuated behaviors and decreased longevity [1].
Decadienal (e.g., 2,4-decadienal) [2] [3] [4]	C10 with double bonds, aldehyde	Teratogen, developmental toxin, signaling molecule	Sea urchin (<i>P. lividus</i>), ascidian (<i>C. intestinalis</i>),	Induced ~35% abnormal plutei in sea urchin at 1.6 μM ; delayed

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			diatom (<i>P. tricornutum</i>)	metamorphosis in ascidian; acted as stress signal in diatoms [2] [3].
Heptadienal & Octadienal [2]	C7/C8 with double bonds, aldehyde	Teratogen	Sea urchin (<i>P. lividus</i>)	Required higher concentrations (3.0 μM & 4.5 μM) than decadienal to produce similar teratogenic effect (~35% abnormal plutei) [2].
9,12-Octadecadienoic acid [5] [6]	C18 with two double bonds, acid	Not directly reported (Hypocholesterolemic activity implied)	<i>In silico</i> / Literature	Identified in plant extracts (avocado leaves, pumpkin seeds); specific bioactivity data from these studies is limited [5] [6].

Insights from Key Experimental Data

The neurobehavioral study on 9,12-Octadecadienoic acid in *C. elegans* provides a detailed example of the experimental approach used to elucidate the mechanism of action for this class of compounds [1].

- **Experimental Workflow:** The researchers supplemented the compound at various concentrations to the worms from the larval L1 to L4 stage and then assessed multiple neurobehavioral and molecular endpoints.
- **Key Methodologies:**
 - **Behavioral Assays:** Locomotive behavior (tracking, body bends) and foraging ability were quantified.
 - **Biochemical Staining:** Serotonin synthesis was visualized and quantified using fluorescence.

- **Gene Expression Analysis:** mRNA levels of key genes (serotonin transporter *mod-1*, antioxidant genes *sod-1*, *sod-3*) were measured.

The pathway diagram below summarizes the mechanistic insights discovered for 9,12-Octadecadiynoic acid, which may serve as a hypothesis for the activity of related compounds like **9,12-Octadecadienal**.

How to Proceed with Your Research

Based on the information gap identified, here are suggested steps to gather the data you need:

- **Refine Your Literature Search:** Use specialized scientific databases like PubMed, Scopus, or Web of Science with targeted queries. Given the scarcity of data on the aldehyde form, searching for the parent compound "**linoleic acid**" alongside "**bioactivity**" or "**oxylipins**" may yield more relevant studies on its derivatives.
- **Explore Chemical Databases:** Consult databases such as PubChem or ChEMBL for **9,12-Octadecadienal**. These resources sometimes aggregate bioactivity data from high-throughput screening assays, which could provide a starting point for comparison.
- **Consider Indirect Evidence:** The strong, specific bioactivity of the diynoic acid analog [1] and the potent effects of shorter-chain dienals [2] [3] strongly suggest that **9,12-Octadecadienal** is likely to be biologically active. Your guide could hypothesize its activity based on these analogs while clearly stating the need for direct experimental validation.

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